

Early-phase research into 2-(4-(Trifluoromethoxy)phenoxy)acetic acid applications

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Compound of Interest

Compound Name: 2-(4-(Trifluoromethoxy)phenoxy)acetic acid

Cat. No.: B188763

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References

- 1. 2-[4-(Trifluoromethyl)phenoxy]acetic acid | C₉H₇F₃O₃ | CID 2777570 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. ossila.com [ossila.com]
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